

Synthesis of Cyclohexane-Based Macrocycles: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: (4-Bromobutyl)cyclohexane

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This document provides detailed application notes and protocols for the synthesis of macrocycles incorporating a cyclohexane moiety. Three powerful synthetic strategies are highlighted: Ring-Closing Metathesis (RCM), Intramolecular Diels-Alder (IMDA) reaction, and Multicomponent Reaction (MCR)-mediated macrocyclization. Each section includes an overview of the methodology, a detailed step-by-step experimental protocol for a representative cyclohexane-based macrocycle, and a summary of key quantitative data.

Ring-Closing Metathesis (RCM) for Cyclohexane-Based Macrocycle Synthesis

Ring-Closing Metathesis has become a cornerstone in the synthesis of macrocycles due to its functional group tolerance and the availability of highly efficient ruthenium-based catalysts, such as Grubbs and Hoveyda-Grubbs catalysts.[1][2] This reaction involves the intramolecular cyclization of a diene precursor to form a cyclic olefin, with the concomitant release of a small volatile alkene, typically ethylene.[3] The use of high dilution conditions is often crucial to favor the intramolecular reaction over competing intermolecular polymerization.[4]

Application Note: Synthesis of a 14-Membered Cyclohexane-Containing Macrocyclic Olefin

This protocol details the synthesis of a 14-membered macrocycle containing a cyclohexane ring using a Grubbs-type catalyst. The synthesis begins with the preparation of a linear diene precursor from commercially available starting materials, followed by the key RCM step.

Experimental Protocol

Step 1: Synthesis of the Diene Precursor (1,4-bis(but-3-en-1-yloxy)cyclohexane)

- To a stirred solution of cis-1,4-cyclohexanediol (1.16 g, 10 mmol) in dry dimethylformamide (DMF, 50 mL) under a nitrogen atmosphere at 0 °C, add sodium hydride (60% dispersion in mineral oil, 0.96 g, 24 mmol) portion-wise over 20 minutes.
- Allow the mixture to warm to room temperature and stir for 1 hour.
- Cool the reaction mixture back to 0 °C and add 4-bromobut-1-ene (3.24 g, 24 mmol) dropwise.
- Let the reaction warm to room temperature and stir for 18 hours.
- Quench the reaction by the slow addition of water (20 mL) at 0 °C.
- Extract the mixture with diethyl ether (3 x 50 mL).
- Wash the combined organic layers with brine (2 x 50 mL), dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, hexane:ethyl acetate = 9:1) to yield the diene precursor as a colorless oil.

Step 2: Ring-Closing Metathesis

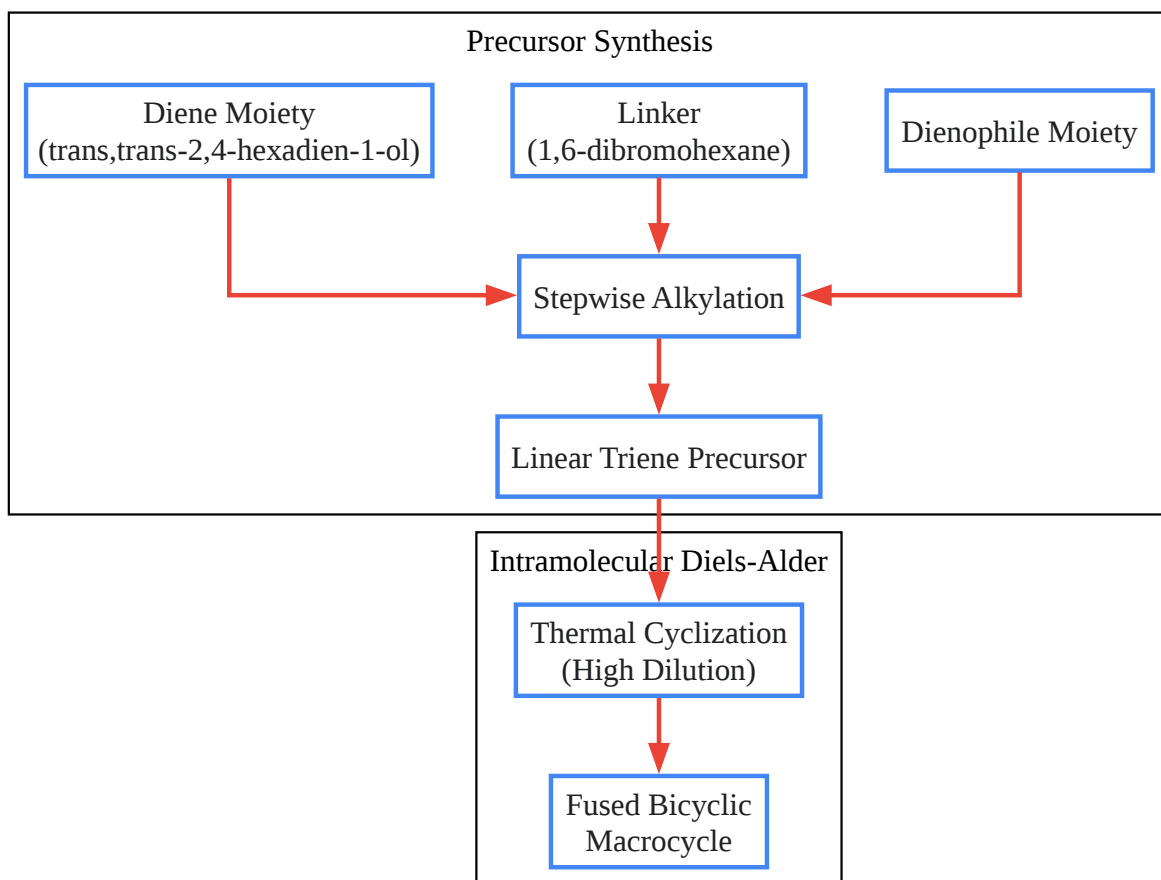
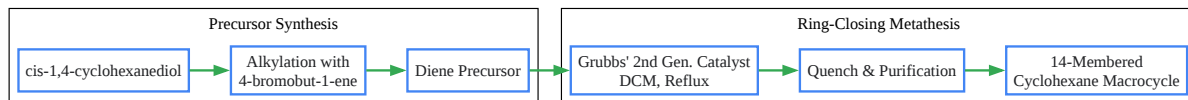
- In a flame-dried Schlenk flask under a nitrogen atmosphere, dissolve the diene precursor (0.50 g, 2.0 mmol) in dry, degassed dichloromethane (DCM, 400 mL) to achieve a concentration of 5 mM.
- Add Grubbs' Second Generation Catalyst (85 mg, 0.1 mmol, 5 mol%) to the solution.

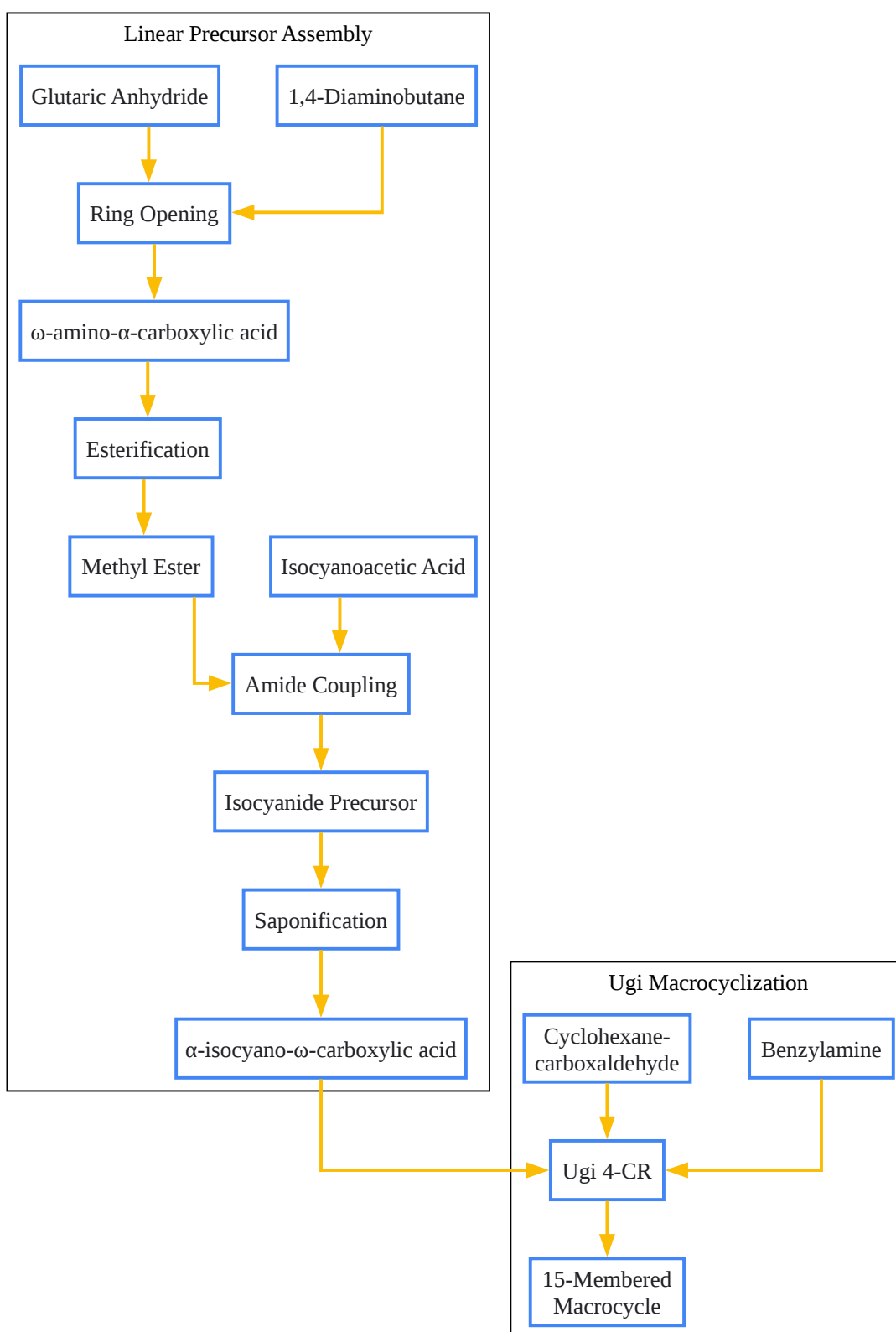
- Heat the reaction mixture to reflux (40 °C) and stir for 12 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After completion, cool the reaction to room temperature and quench by adding ethyl vinyl ether (2 mL).
- Stir the mixture for 30 minutes to deactivate the catalyst.
- Concentrate the solvent under reduced pressure.
- Purify the crude product by flash column chromatography (silica gel, hexane:ethyl acetate = 19:1) to afford the desired 14-membered macrocycle.

Data Presentation

Step	Product	Starting Material	Reagents	Catalyst (mol%)	Solvent	Time (h)	Yield (%)	Spectroscopic Data
1	1,4-bis(but-3-en-1-yloxy)cyclohexane	cis-1,4-cyclohexanediol	NaH, 4-bromobut-1-ene	-	DMF	18	75	¹ H NMR, ¹³ C NMR, HRMS
2	14-Membered Macrocycle	1,4-bis(but-3-en-1-yloxy)cyclohexane	-	Grubbs' 2nd Gen. (5)	DCM	12	65	¹ H NMR, ¹³ C NMR, HRMS

Experimental Workflow





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